

# Differentiating Magmatic from Metamorphic Schorl: A Geochemical Signature Comparison Guide

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## Compound of Interest

Compound Name: *Schorl tourmaline*

CAS No.: 12424-45-2

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For researchers, scientists, and professionals in geochemistry and petrology, distinguishing the origin of schorl, a common black tourmaline, is crucial for understanding the geological history of rocks. This guide provides a detailed comparison of the geochemical signatures that differentiate schorl formed in magmatic versus metamorphic environments, supported by experimental data and protocols.

Schorl, a sodium-iron rich tourmaline, is stable across a wide range of pressure and temperature conditions, making it a resilient recorder of its formation environment.<sup>[1]</sup> Its chemical composition, particularly trace element and isotopic signatures, can therefore serve as a powerful petrogenetic indicator.<sup>[2][3]</sup> This guide synthesizes key geochemical discriminators to aid in determining a schorl sample's origin.

## Comparative Geochemical Data

The following tables summarize the key quantitative differences in the geochemical composition of magmatic and metamorphic schorl. These distinctions are based on analyses of major elements, trace elements, and boron isotopes.

Table 1: Major Element Compositional Differences

Geochemical Parameter	Magmatic Schorl	Metamorphic Schorl	Key Distinctions
Fe/(Fe+Mg) Ratio	Typically high[1]	Generally lower	Magmatic schorl is often richer in iron relative to magnesium.
Y-site Al Content	High	Low to absent	Magmatic tourmaline tends to have higher aluminum content in the Y-site of its crystal structure.[4]
Ca Content	Variable, can be low	Generally higher	Metamorphic schorl, particularly from metapelites, can show enrichment in calcium. [5]
Na Content	Generally high	Variable	While schorl is a sodium-rich tourmaline, variations in Na can be observed between different origins.

Table 2: Trace Element Signature Comparison

Trace Element	Magmatic Schorl (especially from granites and pegmatites)	Metamorphic Schorl (especially from metapelites)	Key Distinctions
Li	Often high[6]	Generally low	Lithium is a key indicator, often enriched in pegmatitic (magmatic) environments.
Pb	Can be high[6]	Generally low	Lead content can be elevated in some magmatic settings.
Mn	Variable	Can be high[6]	Manganese enrichment is a potential characteristic of metamorphic schorl.
Zn	Variable	Can be high[6]	Zinc is another trace element that may be concentrated in metamorphic tourmaline.
Sr	Variable, can be high in some magmatic systems[6]	Generally low	Strontium concentrations can vary, but may be higher in certain magmatic contexts.
Y	Variable	Generally low[6]	Yttrium content tends to be lower in metamorphic schorl.

Ba	Variable	Generally low[6]	Barium concentrations are often low in metamorphic tourmaline.
Sn	Can be high in granite-related systems[6]	Generally low	Tin is a characteristic trace element in tourmaline from tin-bearing granites.
Ga	Can be enriched[7]	Generally lower	Gallium can be another indicator for magmatic origins.

Table 3: Boron Isotope Signatures

Isotopic Parameter	Magmatic Schorl (S-type granites)	Metamorphic Schorl	Key Distinctions
$\delta^{11}\text{B}$ (‰)	Predominantly negative (e.g., -8‰ to -20‰)[1]	Variable, can be positive in rocks with marine protoliths	The boron isotopic composition is a powerful tracer of the boron source. S-type granites, derived from the melting of sedimentary rocks, often impart a distinct negative $\delta^{11}\text{B}$ signature to their associated tourmalines.[8]

## Experimental Protocols

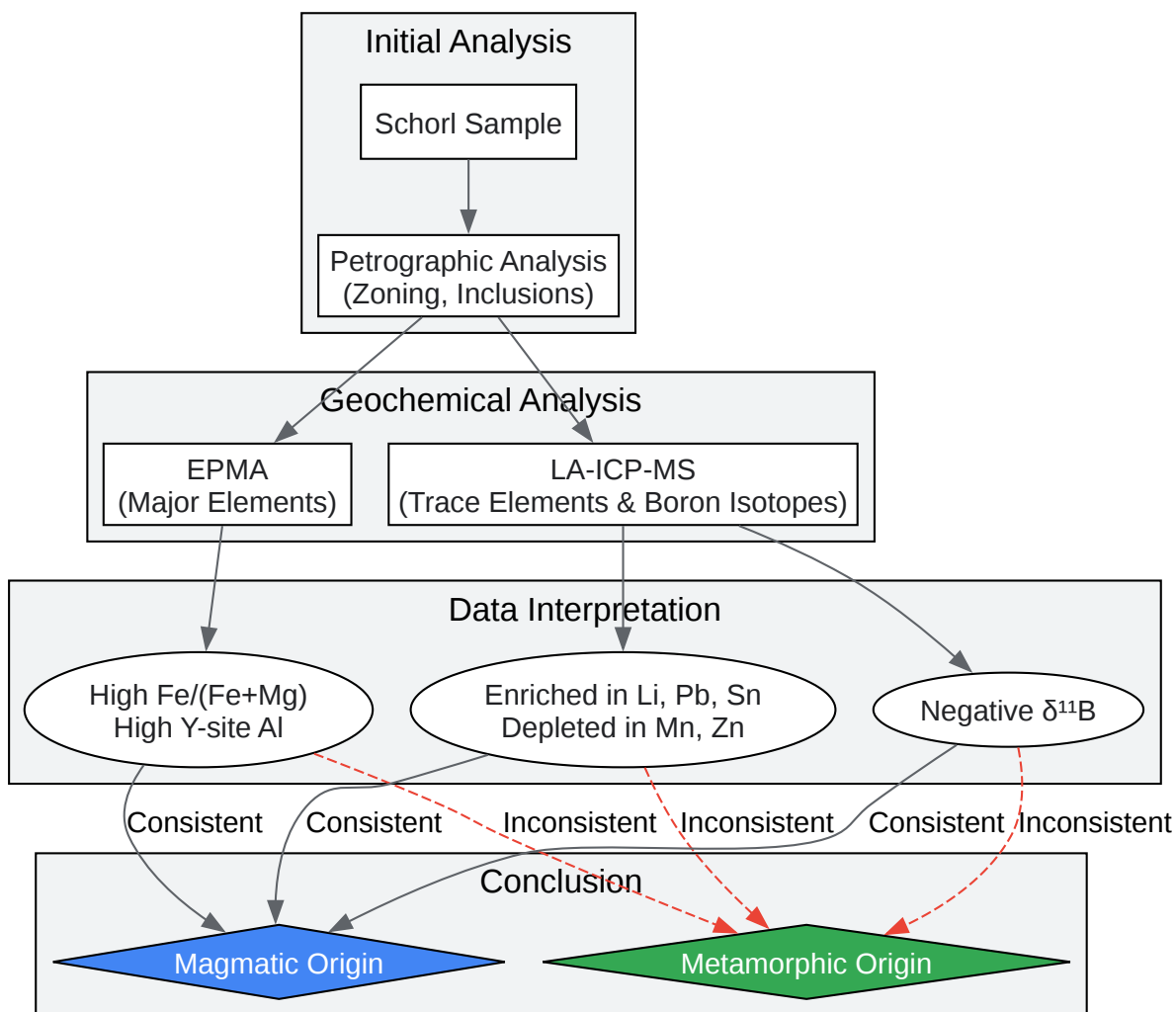
The data presented in this guide are typically acquired through the following analytical techniques:

- **Sample Preparation:** Tourmaline grains are separated from the host rock, mounted in epoxy, and polished to a fine, flat surface for in-situ analysis. Petrographic analysis using polarized light microscopy is first conducted to observe textural features like zoning.[1]
- **Major Element Analysis:**
  - **Method:** Electron Probe Microanalysis (EPMA).
  - **Procedure:** A focused beam of electrons is used to excite the sample, causing the emission of characteristic X-rays. The wavelengths and intensities of these X-rays are measured to determine the concentrations of major and minor elements. This technique provides high spatial resolution, allowing for the analysis of compositional zoning within individual crystals.
- **Trace Element and Boron Isotope Analysis:**
  - **Method:** Laser Ablation-Inductively Coupled Plasma-Mass Spectrometry (LA-ICP-MS).
  - **Procedure:** A high-energy laser is used to ablate a small amount of material from the surface of the tourmaline. The ablated material is then transported by a carrier gas into an inductively coupled plasma, where it is ionized. The ions are then passed into a mass spectrometer, which separates them based on their mass-to-charge ratio. This allows for the precise measurement of a wide range of trace elements and boron isotopes.

## Visualization of the Differentiation Workflow

The following diagram illustrates the logical workflow for differentiating between magmatic and metamorphic schorl based on their geochemical signatures.

Workflow for Differentiating Magmatic vs. Metamorphic Schorl



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